

A Preliminary Investigation of Oxalyldihydrazide Reactivity: A Technical Guide

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Compound of Interest

Compound Name: Oxalyldihydrazide

Cat. No.: B021567

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Abstract

Oxalyldihydrazide ($C_2H_6N_4O_2$), a symmetrical dihydrazide of oxalic acid, is a versatile and highly reactive organic compound. Its unique molecular structure, featuring two nucleophilic hydrazide moieties connected by an oxalyl backbone, makes it an invaluable building block in various fields of chemical synthesis. This guide provides a comprehensive overview of the core reactivity of **oxalyldihydrazide**, focusing on its role in condensation reactions, the synthesis of heterocyclic compounds, and coordination chemistry. Detailed experimental protocols, quantitative data, and workflow visualizations are presented to serve as a foundational resource for researchers exploring its synthetic potential in pharmaceutical and materials science.

Introduction

Oxalyldihydrazide, also known as oxalohydrazide, is a white crystalline solid characterized by two hydrazide functional groups ($-CONHNH_2$).^[1] This structure confers a high degree of reactivity, allowing it to serve as a precursor for a wide range of more complex molecules.^[2] Its principal value lies in its ability to participate in condensation reactions with carbonyl compounds, act as a multidentate ligand in coordination chemistry, and serve as a foundational scaffold for the synthesis of various nitrogen-containing heterocycles.^{[2][3]} These properties have led to its application in pharmaceutical development as an intermediate for therapeutic

drugs, in polymer chemistry as a cross-linking agent, and in the formulation of agrochemicals.

[2]

Physicochemical Properties

Oxalyldihydrazide is a stable compound under standard conditions, though it will decompose at high temperatures.[2] It is poorly soluble in cold water and most organic solvents but dissolves in hot water.[1]

Property	Value	Reference
IUPAC Name	Oxalohydrazide	[1]
CAS Number	996-98-5	[1]
Molecular Formula	C ₂ H ₆ N ₄ O ₂	[1]
Molar Mass	118.096 g·mol ⁻¹	[1]
Appearance	White to slightly yellow crystalline powder	[2]
Melting Point	242–244 °C (decomposes)	[1]
Solubility	Poorly soluble in cold water, insoluble in most organic solvents	[1]

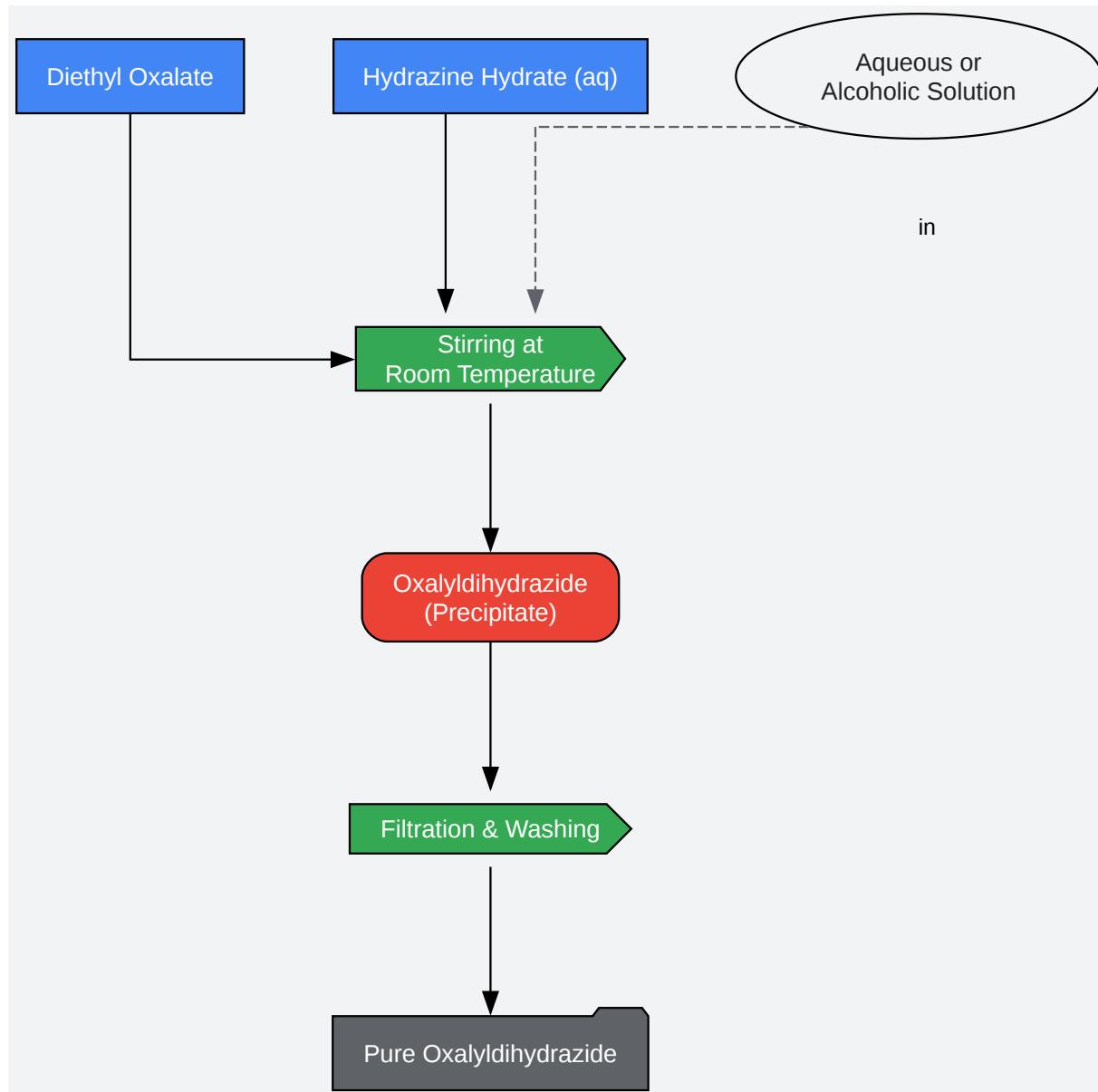
Core Reactivity and Synthetic Pathways

The reactivity of **oxalyldihydrazide** is dominated by the nucleophilic nature of its terminal amino groups. This allows it to readily engage with electrophilic species, making it a versatile synthetic intermediate. The primary pathways of its reactivity include synthesis, condensation to form Schiff bases, cyclization into heterocyclic systems, and coordination with metal ions.

Synthesis of Oxalyldihydrazide

The most common laboratory and industrial synthesis involves the reaction of an oxalate ester, such as diethyl oxalate, with hydrazine hydrate.[4][5] This reaction is typically performed in an

alcoholic or aqueous solution at room temperature or slightly elevated temperatures to yield **oxalyldihydrazide** as a precipitate.[1][4]

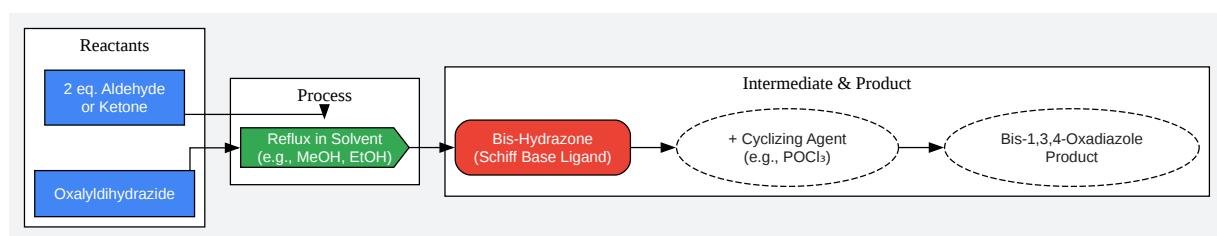
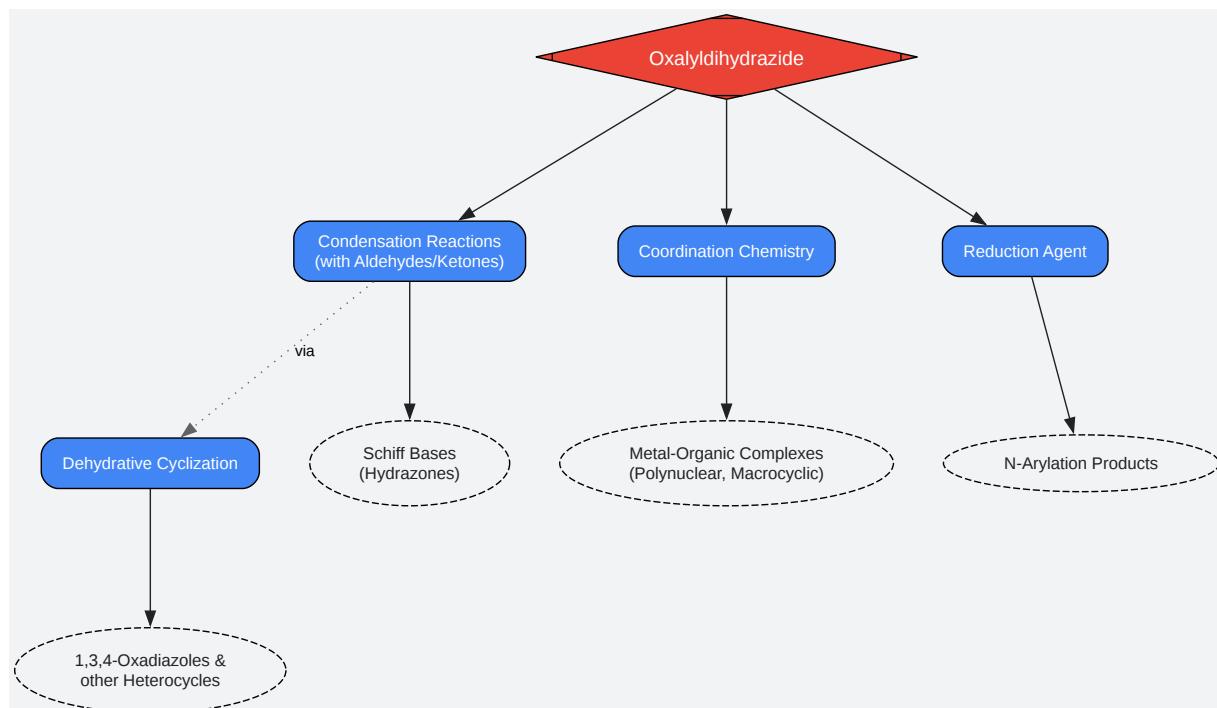


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Caption: General synthesis workflow for **Oxalyldihydrazide**.

Major Reactivity Pathways

Oxalyldihydrazide's bifunctional nature allows it to serve as a starting point for several classes of compounds. Its two hydrazide units can react independently or together, leading to linear, macrocyclic, or polymeric structures.



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